

Isoliquiritin Apioside spectral analysis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Isoliquiritin Apioside

CAS No.: 120926-46-7

Cat. No.: S626118

Get Quote

Analytical Techniques & Key Parameters

The analysis of ILA primarily relies on advanced chromatographic and mass spectrometric techniques. The table below summarizes the core parameters for its identification and quantification.

Analytical Technique	Core Parameters for ILA	Application & Purpose
UPLC-TQ-MS/MS (Quantitative) (Most Current Method)	• Ionization: ESI- (Negative mode) • Precursor Ion ([M-H]): m/z 549.2 • Product Ion: m/z 255.1 (and/or 135.0) • Retention Time: ~6.91 min (system-dependent) • Calibration Range: Wide range, LLOQ in ng/mL [1] [2]	Highly sensitive and selective simultaneous quantification of ILA and multiple other markers in complex mixtures (e.g., herbal formulas) for quality control [1] [2].
UPLC-Q-Orbitrap-MS (Qualitative)	• Ionization: ESI- or ESI+ • Accurate Mass: Provides exact mass for formula determination (e.g., m/z 549.1608 for $C_{26}H_{30}O_{13}$) [1]. • MS/MS Fragments: Characteristic fragments like m/z 255 (aglycone) from glycosidic cleavage.	High-resolution screening and definitive structural characterization. Used to identify ILA among dozens of other compounds in a sample [1].
HPLC-UV	• Column: C18 (e.g., 150 mm × 4.6 mm, 5 μ m) • Mobile Phase: Water (0.1% H_3PO_4) - Acetonitrile (72:28, v/v) • Flow Rate: 1.0 mL/min • Detection Wavelength: 360 nm [3]	Robust, widely available method for pharmacokinetic studies and content determination in plant extracts [3].

Detailed Experimental Protocols

Protocol 1: Quantitative Analysis by UPLC-TQ-MS/MS

This method is ideal for high-throughput, sensitive quantification, such as in quality control of herbal formulations like Sayeok-tang [1] [2].

- **Instrumentation:** UPLC system coupled to a Triple Quadrupole (TQ) mass spectrometer.
- **Chromatography:**
 - **Column:** Acquity BEH C18 (100 × 2.1 mm, 1.7 μm).
 - **Mobile Phase:** (A) 0.1% (v/v) formic acid in water; (B) Acetonitrile.
 - **Gradient Elution:** A linear gradient from 5% B to 95% B over 20 minutes.
 - **Flow Rate:** 0.4 mL/min.
 - **Column Temperature:** 40°C.
- **Mass Spectrometry (MRM Mode):**
 - **Ion Source:** Electrospray Ionization (ESI), **negative mode**.
 - **MRM Transition:** **549.2 → 255.1** for ILA. A second transition (549.2 → 135.0) can be used for confirmation [2].
 - **Optimization:** Collision energy (CE) and cone voltage are optimized for maximum signal intensity for each transition.
- **Validation:** The method is validated for linearity, precision, accuracy, and recovery per ICH guidelines. The LLOQ for ILA in this setup is in the nanogram-per-milliliter range [1].

Protocol 2: Qualitative Profiling by UPLC-Q-Orbitrap-MS

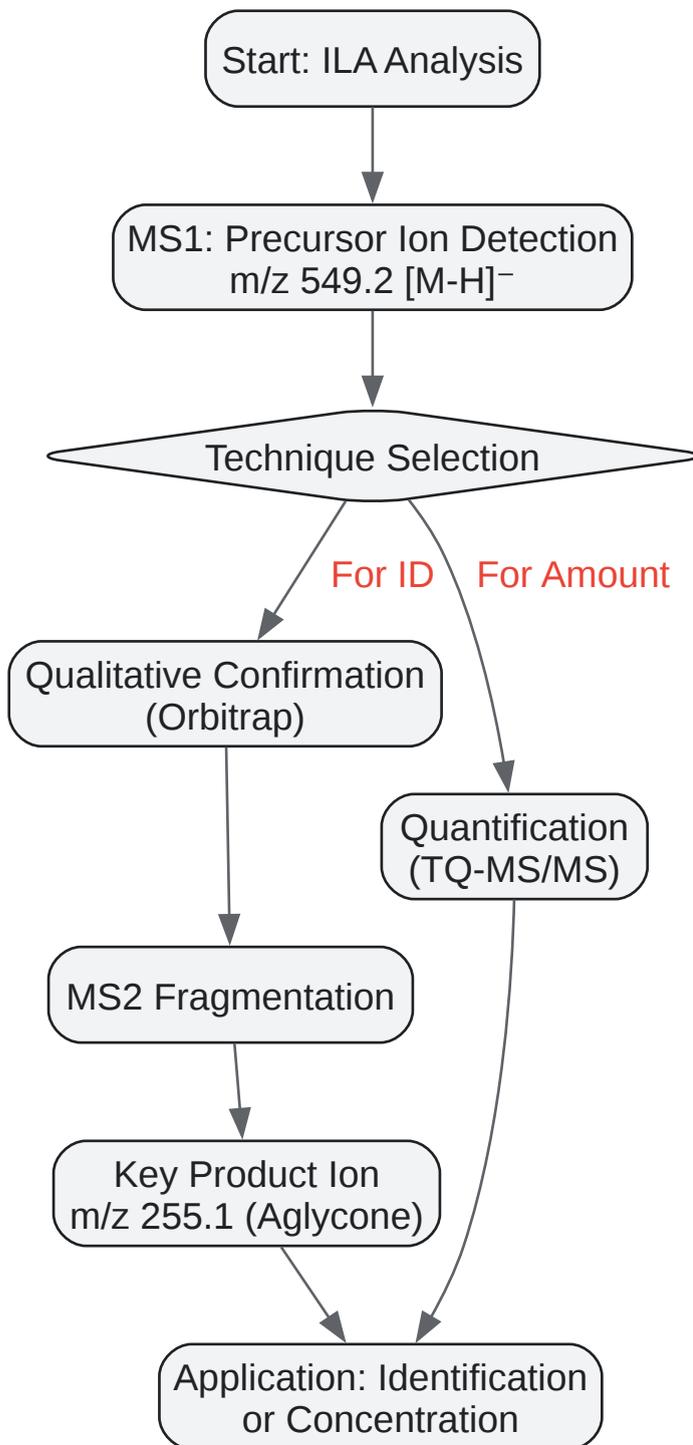
This method is used for the initial identification and confirmation of ILA in a sample without a reference standard, using high mass accuracy [1].

- **Instrumentation:** UPLC system coupled to a Q-Exactive Orbitrap mass spectrometer.
- **Chromatography:** Similar conditions to the TQ-MS/MS method.
- **Mass Spectrometry:**
 - **Full MS Scan:** Performed at high resolution (e.g., 70,000) to obtain the accurate mass of the precursor ion, $[M-H]^-$ at m/z 549.1608.
 - **dd-MS2 (Data-Dependent MS/MS):** The most intense ions from the full scan are fragmented to obtain a high-resolution MS/MS spectrum. Key fragments include:
 - **m/z 255.0660:** Corresponds to the isoliquiritigenin aglycone after loss of the apiosyl-glucoside disaccharide chain.

- Other fragments related to the sequential loss of sugar moieties (apioside and glucoside).

Spectral Data Interpretation & Fragmentation Pathway

The mass fragmentation of ILA follows a predictable pattern. The diagram below illustrates the logical workflow for its analysis and the key fragmentation pathway.



[Click to download full resolution via product page](#)

> Workflow for ILA analysis and its core MS fragmentation, yielding the aglycone ion.

Research Context & Applications

- **Pharmacological Significance:** ILA is a chalcone glycoside found in licorice (*Glycyrrhiza* species) with documented **antigenotoxic activity**, showing potential to combat oxidative stress-induced DNA damage [4].
- **Role in Quality Control:** ILA is recognized as a significant marker for the quality assessment of licorice. Its content, along with other flavonoids like liquiritin apioside and liquiritin, is used to establish a **composite quality evaluation index** for authenticating genuine origin, growth years, and harvest season [5] [6].

Key Limitations & Considerations

- **Content Variability:** The concentration of ILA in plant material is highly dependent on the **species, geographical origin, and processing methods** of the licorice, which must be considered when preparing standards and interpreting data [5].
- **Technique Trade-offs:** While **UPLC-TQ-MS/MS** offers superior sensitivity and speed for targeted quantification, **UPLC-Q-Orbitrap-MS** provides untargeted screening and definitive confirmation. The choice of technique depends on the research objectives [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Qualitative and Quantitative Analysis of Phytochemicals in ... [pmc.ncbi.nlm.nih.gov]
2. Qualitative and Quantitative Analysis of Phytochemicals in ... [mdpi.com]
3. HPLC Method Determination of Isoliquiritin Apioside and ... [pmc.ncbi.nlm.nih.gov]
4. Evaluation of antigenotoxic activity of isoliquiritin apioside ... [pubmed.ncbi.nlm.nih.gov]
5. A general procedure for establishing composite quality ... [sciencedirect.com]
6. A quality-comprehensive-evaluation-index-based model for ... [cmjournal.biomedcentral.com]

To cite this document: Smolecule. [Isoliquiritin Apioside spectral analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b626118#isoliquiritin-aposide-spectral->

analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com